

ppTG20 as a Non-Viral Vector: A Technical Guide

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Compound of Interest

Compound Name: *ppTG20*

Cat. No.: *B15624136*

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Executive Summary

The landscape of gene therapy is continuously evolving, with a significant focus on the development of safe and efficient delivery vectors. Non-viral vectors, in particular, have garnered substantial interest due to their favorable safety profile, low immunogenicity, and ease of production compared to their viral counterparts. Among these, peptide-based vectors represent a promising class of synthetic carriers. This technical guide provides an in-depth overview of **ppTG20**, a 20-amino acid, lysine-rich amphipathic peptide, as a non-viral vector for gene delivery. While direct quantitative data and detailed protocols for **ppTG20** are based on studies of the closely related and structurally similar peptide ppTG1, this document consolidates the available information to offer a comprehensive resource for researchers, scientists, and drug development professionals.

Introduction to ppTG20

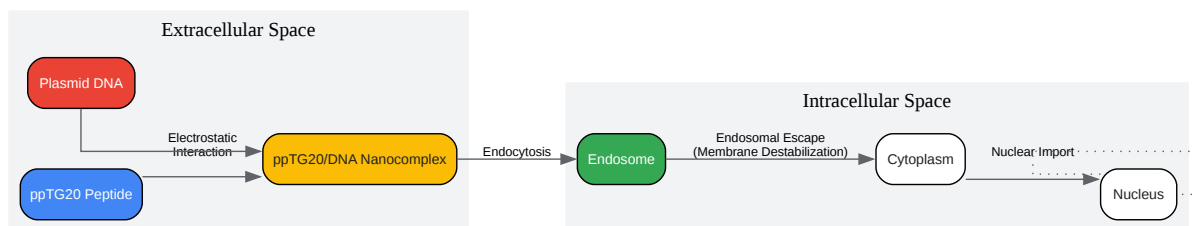
ppTG20 is a synthetic, 20-amino acid peptide designed as a single-component gene transfer vector.^[1] It belongs to a class of basic amphipathic peptides that have demonstrated efficacy in both in vitro and in vivo gene delivery applications.^[1] The primary structure of the closely related peptide, ppTG1, is GLFKALLKLLKSLWKLLKKA.^[2] These peptides are characterized by a high content of lysine residues, which imparts a positive charge, facilitating electrostatic interactions with the negatively charged phosphate backbone of nucleic acids. This interaction is crucial for the condensation of DNA into nanoparticles, a prerequisite for cellular uptake.

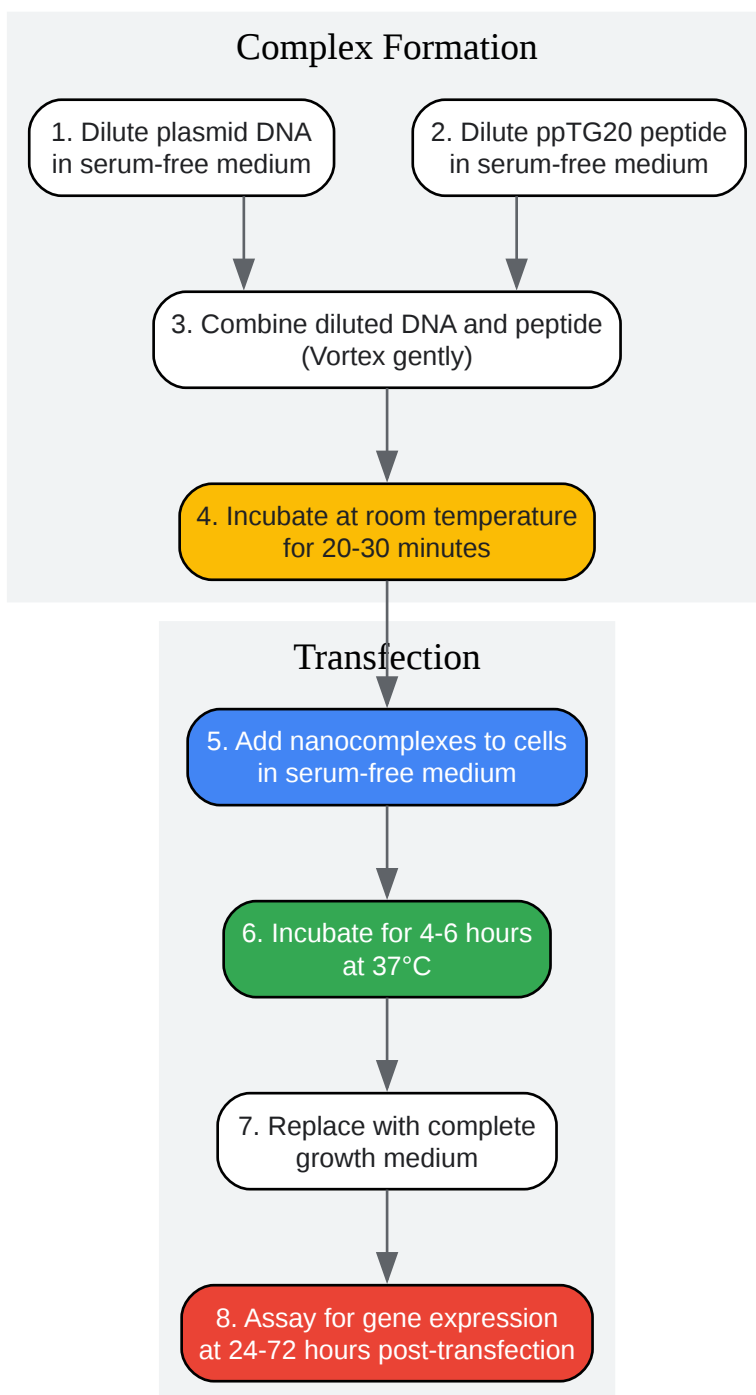
The functionality of **ppTG20** and similar peptides is strongly correlated with their propensity to adopt an α -helical conformation.^[1] This secondary structure is influenced by the nature of the

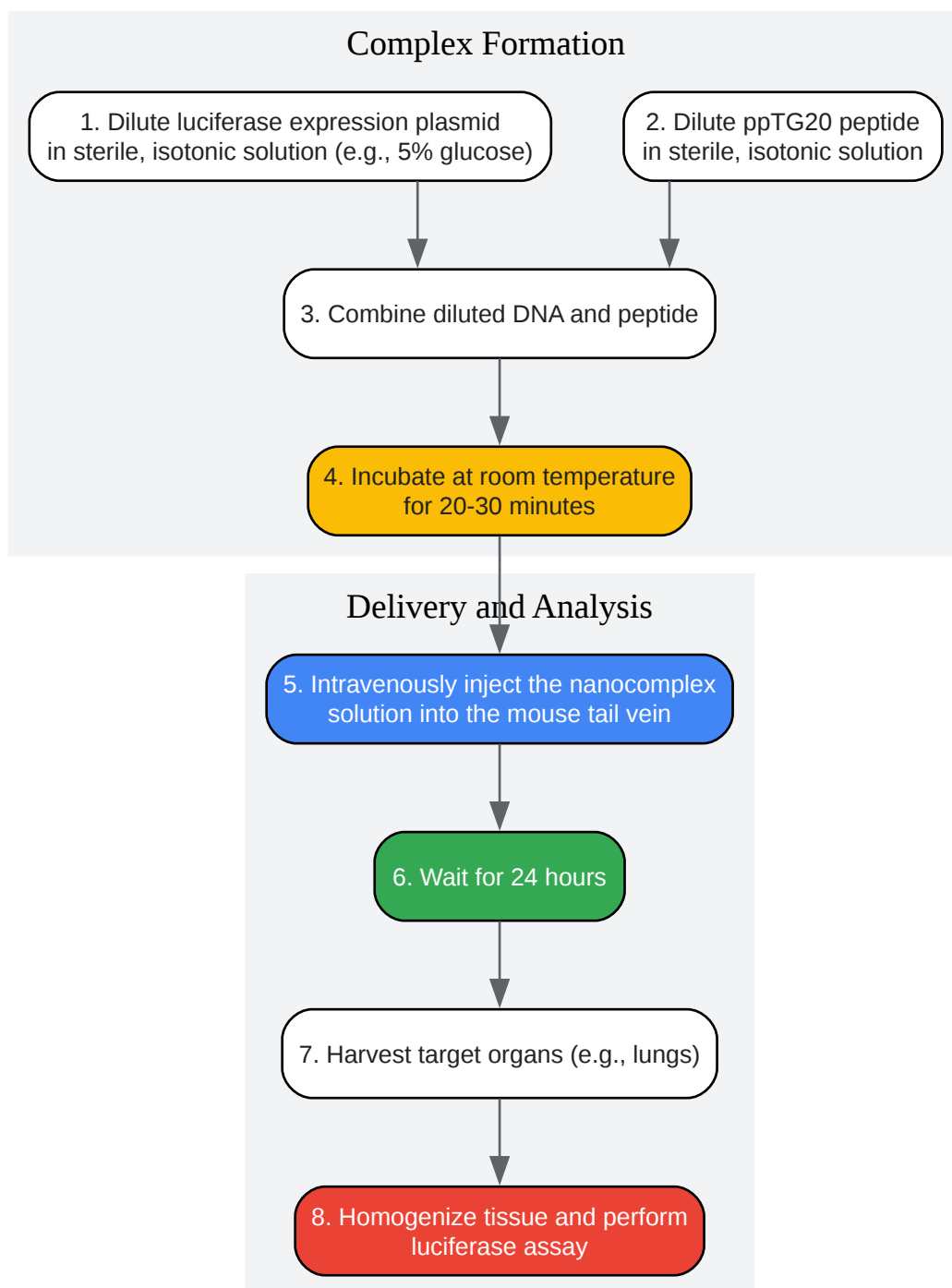
hydrophobic amino acids within the peptide sequence and is critical for its membrane-destabilizing activity.

Mechanism of Action

The gene delivery mechanism of **ppTG20** can be conceptualized as a multi-step process, beginning with the formation of a peptide-DNA complex and culminating in the release of the genetic payload into the cytoplasm.







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